

literature review of 5-Phenyl-1H-1,2,4-triazole-3-thiol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Phenyl-1H-1,2,4-triazole-3-thiol

Cat. No.: B171666

[Get Quote](#)

An In-depth Technical Guide on **5-Phenyl-1H-1,2,4-triazole-3-thiol**

Introduction

5-Phenyl-1H-1,2,4-triazole-3-thiol is a heterocyclic organic compound that has garnered significant interest within the scientific community. As a derivative of the 1,2,4-triazole ring system, it serves as a crucial pharmacophore—a molecular framework responsible for a drug's biological activity.^[1] The unique structural arrangement of the triazole ring, combined with the thiol and phenyl functional groups, imparts a diverse range of pharmacological properties.^{[1][2]} These derivatives are known to exhibit a wide spectrum of biological activities, including antimicrobial, anticancer, anti-inflammatory, and antioxidant effects.^{[2][3][4]} This broad bioactivity profile makes **5-phenyl-1H-1,2,4-triazole-3-thiol** and its analogues promising lead compounds in the fields of medicinal chemistry and drug development.^[5]

This technical guide provides a comprehensive literature review of **5-Phenyl-1H-1,2,4-triazole-3-thiol**, focusing on its synthesis, physicochemical properties, and key biological activities. It is intended for researchers, scientists, and professionals in drug development, offering detailed experimental protocols, tabulated data, and visualizations of relevant chemical and biological processes.

Physicochemical and Spectroscopic Data

5-Phenyl-1H-1,2,4-triazole-3-thiol, also known by its CAS number 3414-94-6, exists as a white to cream-colored crystalline powder.^{[6][7]} The compound's structure is characterized by a

central 1,2,4-triazole ring substituted with a phenyl group at position 5 and a thiol group at position 3. It can exist in tautomeric equilibrium between the thione and thiol forms.

Property	Value	Reference
Molecular Formula	C ₈ H ₇ N ₃ S	[6]
Molecular Weight	177.23 g/mol	[6]
CAS Number	3414-94-6	[6]
Appearance	White to cream crystals or powder	[7]
Melting Point	265-267 °C	[6]
Boiling Point	267.8 °C at 760 mmHg	[6]
Density	1.39 g/cm ³	[6]
Flash Point	115.8 °C	[6]

Table 1: Physicochemical Properties of **5-Phenyl-1H-1,2,4-triazole-3-thiol**

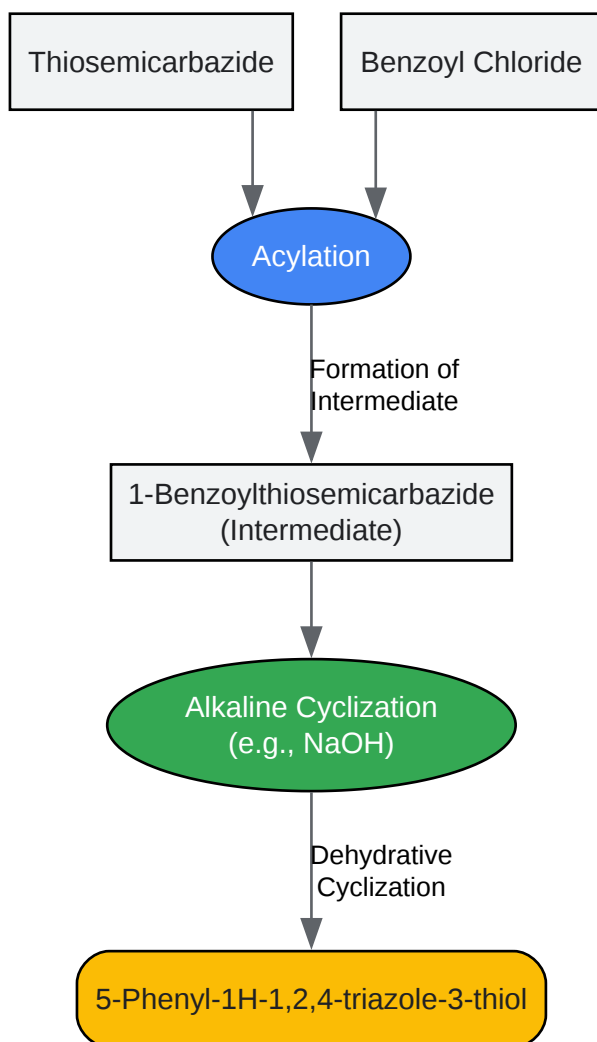
Spectroscopic analysis is crucial for the structural elucidation of the compound. While data for the parent compound is distributed across various studies focusing on its derivatives, characteristic spectral features can be compiled.

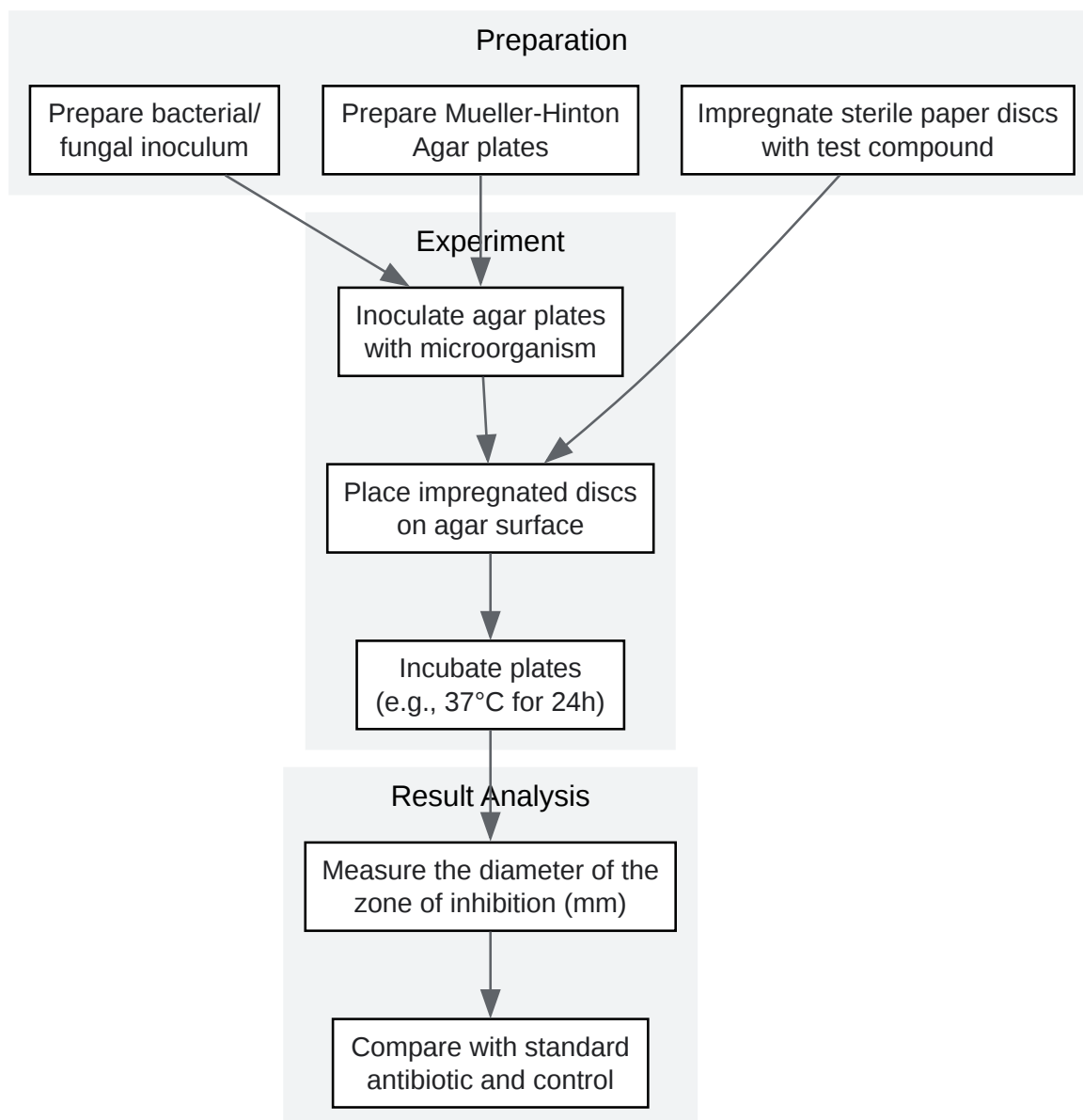
Spectroscopy	Characteristic Peaks / Signals	Reference
FTIR (cm ⁻¹)	~3300-3200 (N-H stretch), ~2600-2550 (S-H stretch), ~1610 (C=N stretch), ~1270 (C=S stretch)	[8][9][10]
¹ H NMR (DMSO-d ₆ , δ ppm)	~12.4-14.0 (s, 1H, SH/NH), ~7.4-8.0 (m, 5H, Aromatic-H)	[9][11]
¹³ C NMR (DMSO-d ₆ , δ ppm)	~160-170 (Triazole C3), ~145-155 (Triazole C5), ~125-135 (Aromatic Carbons)	[8]

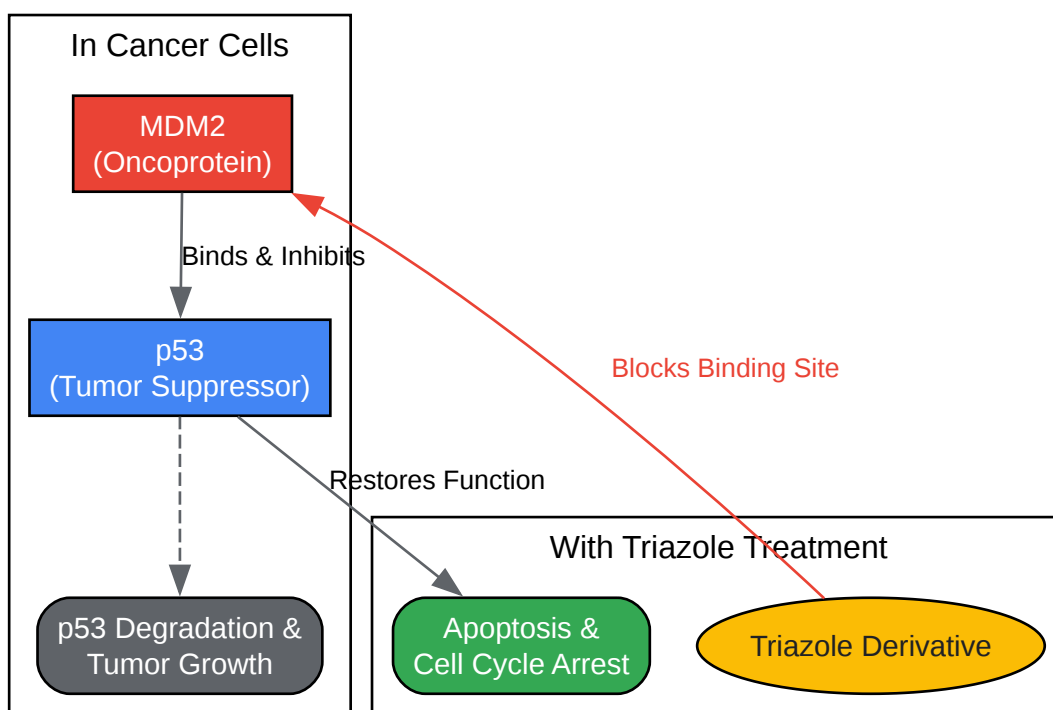
Table 2: Spectroscopic Data for **5-Phenyl-1H-1,2,4-triazole-3-thiol** and its Derivatives

Synthesis of 5-Phenyl-1H-1,2,4-triazole-3-thiol

The synthesis of **5-phenyl-1H-1,2,4-triazole-3-thiol** is most commonly achieved through the base-catalyzed intramolecular cyclization of 1-benzoylthiosemicarbazide.[2] This method involves two main stages: the acylation of thiosemicarbazide with benzoyl chloride to form the intermediate, followed by its cyclization in an alkaline medium.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Chemistry and Biological Activities of 1,2,4-Triazolethiones—Antiviral and Anti-Infective Drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Synthesis and Biological Activity of 5-Substituted-2,4-dihydro-1,2,4-triazole-3-thiones and Their Derivatives | MDPI [mdpi.com]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. Anticancer properties of 1,2,4-triazole derivatives (literature review) | Current issues in pharmacy and medicine: science and practice [pharmed.zsmu.edu.ua]
- 6. echemi.com [echemi.com]

- 7. 3-Phenyl-1,2,4-triazole-5-thiol hydrate, 98% 5 g | Buy Online | Thermo Scientific Chemicals [thermofisher.com]
- 8. abis-files.ktu.edu.tr [abis-files.ktu.edu.tr]
- 9. scirp.org [scirp.org]
- 10. Synthesis of Some New 4,5-Substituted-4H-1,2,4-triazole-3-thiol Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [literature review of 5-Phenyl-1H-1,2,4-triazole-3-thiol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b171666#literature-review-of-5-phenyl-1h-1-2-4-triazole-3-thiol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com